

The Chemical Architecture and Synthesis of Doranidazole: A Technical Guide

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Compound of Interest

Compound Name: Doranidazole

Cat. No.: B3047944

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Doranidazole, a promising radiosensitizing agent, has garnered significant interest in oncology for its potential to enhance the efficacy of radiation therapy in hypoxic tumors. This technical guide provides an in-depth overview of the chemical structure and a detailed account of the synthetic pathway for this 2-nitroimidazole derivative.

Chemical Structure of Doranidazole

Doranidazole is chemically designated as (2R,3S)-3-[(2-nitroimidazol-1-yl)methoxy]butane-1,2,4-triol. Its molecular structure features a 2-nitroimidazole core, which is crucial for its radiosensitizing activity, linked to a hydrophilic butane-1,2,4-triol side chain via a methoxy bridge. This side chain is designed to optimize the drug's pharmacokinetic properties.

Key Structural Features:

- Molecular Formula: $C_8H_{13}N_3O_6$ [\[1\]](#)[\[2\]](#)
- IUPAC Name: (2R,3S)-3-[(2-nitroimidazol-1-yl)methoxy]butane-1,2,4-triol[\[1\]](#)
- CAS Number: 149838-23-3[\[1\]](#)
- Synonyms: PR-350, RP-343[\[1\]](#)

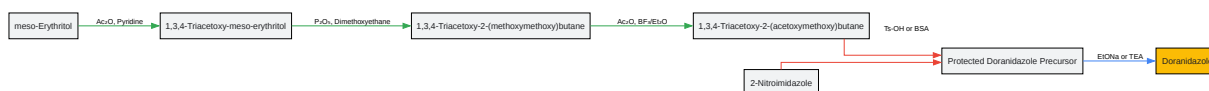
The specific stereochemistry of the chiral centers in the side chain, (2R, 3S), is a critical aspect of the molecule's design and synthesis.

Synthesis of Doranidazole

The synthesis of **Doranidazole** is a multi-step process that begins with the readily available starting material, meso-erythritol. The synthetic route involves the protection of hydroxyl groups, introduction of a suitable leaving group, condensation with 2-nitroimidazole, and subsequent deprotection to yield the final product. The following is a detailed description of the synthetic pathway.

Synthetic Pathway

The overall synthetic scheme for **Doranidazole** can be visualized as follows:



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References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
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